

Application Note: Oxidation of 2-Propanethiol to Diisopropyl Disulfide

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Compound of Interest

Compound Name: **2-Propanethiol**

Cat. No.: **B166235**

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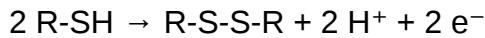
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Introduction

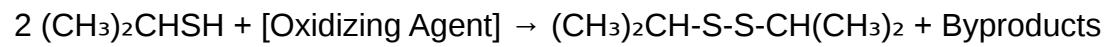
The oxidation of thiols to disulfides is a fundamental transformation in organic chemistry and is of significant importance in biological systems and drug development.^{[1][2][3]} **2-Propanethiol** (isopropyl mercaptan) is an organosulfur compound that can be oxidized to form diisopropyl disulfide. This disulfide linkage (–S–S–) is a key structural motif in many biologically active molecules and materials. This document provides detailed protocols for the synthesis of diisopropyl disulfide via the oxidation of **2-propanethiol** using three common methods: iodine-catalyzed aerobic oxidation, hydrogen peroxide oxidation, and potassium permanganate oxidation.

Reaction Overview

The general reaction involves the coupling of two thiol molecules to form a disulfide, which is an oxidative process where the hydrogen atoms from the sulfhydryl (-SH) groups are removed.
^[3]



Specifically, for **2-propanethiol**:



Below is a visual representation of this chemical transformation.

Reactants

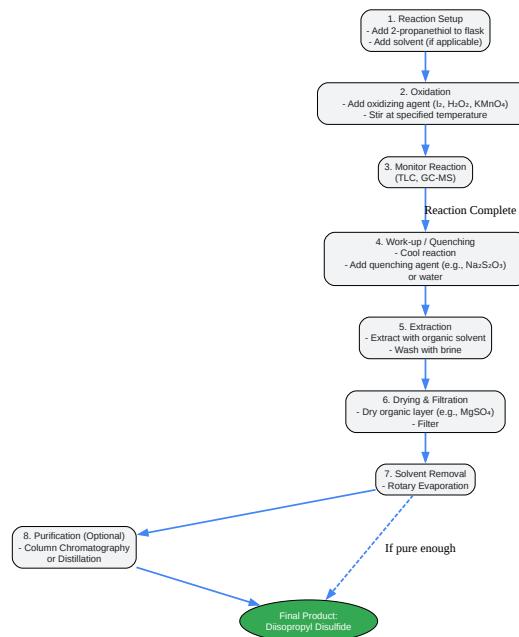
2

2-Propanethiol
($(CH_3)_2CHSH$)

[Oxidizing Agent]
(e.g., I₂, H₂O₂, KMnO₄)

Products

Diisopropyl Disulfide
($(CH_3)_2CH-S-S-CH(CH_3)_2$)



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References

- 1. Disulfide - Wikipedia [en.wikipedia.org]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- 3. chem.libretexts.org [chem.libretexts.org]

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